

Technical Guide: Identification and Characterization of Defluoro Paroxetine Hydrochloride

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Compound of Interest

Compound Name: Defluoro Paroxetine,
Hydrochloride

CAS No.: 324024-00-2

Cat. No.: B1383049

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Topic: Defluoro Paroxetine Hydrochloride (Paroxetine Impurity A) Content Type: In-depth Technical Guide Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Core Directive & Executive Summary

In the high-stakes environment of pharmaceutical development, the precise identification of impurities is not merely a regulatory checkbox—it is a safety imperative. Defluoro Paroxetine Hydrochloride, chemically known as Desfluoro Paroxetine, represents a critical process impurity and potential degradation product in the synthesis of the antidepressant Paroxetine.

This guide serves as an authoritative technical resource for the identification, synthesis, and control of this specific impurity. Unlike generic datasheets, this document synthesizes chemical causality with rigorous analytical protocols, providing a self-validating system for researchers.

Key Technical Identity

Parameter	Detail
Common Name	Defluoro Paroxetine Hydrochloride
Pharmacopoeial Designation	EP Impurity A USP Related Compound B
CAS Number (HCl Salt)	1322626-23-2 (Primary), 1394842-91-1 (Alternate)
CAS Number (Free Base)	324024-00-2
Chemical Name	(3S,4R)-3-[(1,3-benzodioxol-5-yloxy)methyl]-4-phenylpiperidine hydrochloride
Molecular Formula	C ₁₉ H ₂₁ NO ₃ [1][2][3][4][5][6][7][8][9][10][11] · HCl
Molecular Weight	347.84 g/mol (Salt) 311.38 g/mol (Base)

Chemical Identity & Structural Logic[11]

The core structural distinction between the Active Pharmaceutical Ingredient (API) Paroxetine and this impurity is the absence of the fluorine atom at the para-position of the phenyl ring. This single atomic substitution fundamentally alters the electronic properties and metabolic profile of the molecule.

Structural Comparison & Nomenclature

The following diagram illustrates the structural relationship and the specific site of defluorination.

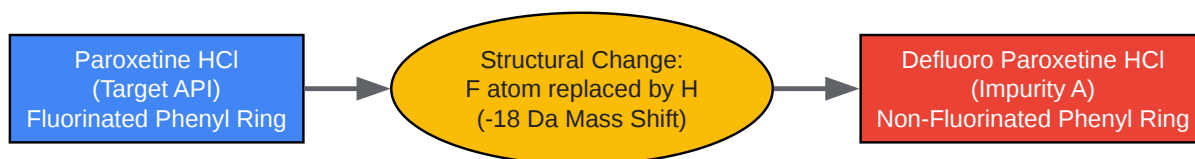


Figure 1: Structural deviation of Defluoro Paroxetine from the API.

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Causality of Formation

Understanding why this impurity exists is crucial for process control. It typically arises from two vectors:

- Raw Material Contamination: Presence of desfluoro-analogs in the starting material (e.g., trans-4-phenyl-3-carbomethoxypiperidine derivatives).
- Process-Induced Defluorination: Under aggressive reductive conditions (e.g., LiAlH_4 reduction) or in the presence of specific metal catalysts, the C-F bond can undergo hydrogenolysis, replacing Fluorine with Hydrogen.

Analytical Characterization Strategy

To validate the identity of Defluoro Paroxetine, a multi-modal approach is required. Reliance on a single method (like HPLC retention time) is insufficient due to the structural similarity to the API.

A. Mass Spectrometry (LC-MS/MS)

The most definitive initial screen is the mass shift.

- Paroxetine $[\text{M}+\text{H}]^+$: $m/z \sim 330$.
- Defluoro Paroxetine $[\text{M}+\text{H}]^+$: $m/z \sim 312$.
- Guidance: A mass difference of 18 Da is diagnostic (Loss of F [19] + Gain of H [1]).

B. Nuclear Magnetic Resonance (NMR)

NMR provides the absolute structural proof.

- ^{19}F NMR: This is the "smoking gun" experiment. Paroxetine will show a distinct signal (typically ~ -115 to -120 ppm). Defluoro Paroxetine will be completely silent in the ^{19}F spectrum.
- ^1H NMR: The aromatic region of Paroxetine shows a distinct splitting pattern for the p-fluorophenyl group. Defluoro Paroxetine displays a standard monosubstituted phenyl multiplet (5 protons) in the 7.1–7.4 ppm region.

C. HPLC Retention Behavior

Defluoro Paroxetine is less polar than Paroxetine due to the loss of the electronegative fluorine atom (which induces a dipole).

- Reverse Phase (C18): Defluoro Paroxetine typically elutes after Paroxetine (longer retention time) due to increased hydrophobicity.

Experimental Protocol: Synthesis of Reference Standard

To accurately quantify this impurity, you must synthesize or isolate a high-purity reference standard. The following protocol outlines a de novo synthesis route, which is superior to isolation from mother liquors for obtaining high-purity standards.

Objective: Synthesis of (3S,4R)-Desfluoro Paroxetine Hydrochloride via the "Cinnamate Route" using non-fluorinated starting materials.

Workflow Diagram

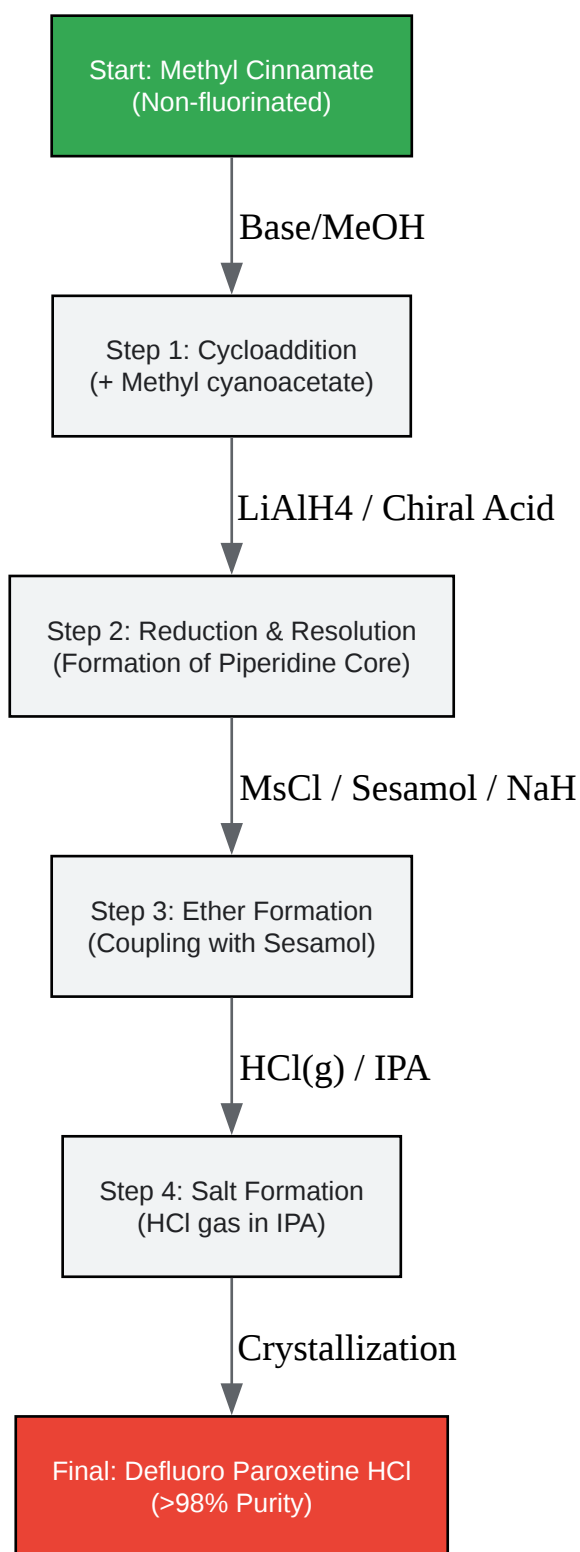


Figure 2: Targeted synthesis of Defluoro Paroxetine Standard.

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Detailed Methodology

Step 1: Preparation of the Piperidine Core

- Reagents: Methyl cinnamate (non-fluorinated), Methyl cyanoacetate, NaOMe.
- Procedure: Condense methyl cinnamate with methyl cyanoacetate in methanol using sodium methoxide as a base. This forms the glutarimide intermediate.
- Critical Control: Ensure moisture-free conditions to prevent hydrolysis of the ester.

Step 2: Reduction and Resolution

- Reduction: Treat the intermediate with Lithium Aluminum Hydride (LiAlH_4) in THF.
 - Note: Unlike the API synthesis where LiAlH_4 might cause unwanted defluorination, here the starting material is already defluorinated, making this step robust.
- Resolution: The resulting racemic alcohol is resolved using L-tartaric acid or (-)-di-p-toluoyl-L-tartaric acid to isolate the (3S,4R) isomer.

Step 3: Coupling with Sesamol

- Activation: Convert the hydroxymethyl group of the piperidine intermediate to a mesylate using Methanesulfonyl chloride (MsCl) and Triethylamine (TEA) in DCM at 0°C .
- Coupling: React the mesylate with Sesamol (3,4-methylenedioxyphenol) in the presence of Sodium Hydride (NaH) in DMF.
- Purification: Quench with water, extract with Ethyl Acetate, and purify via column chromatography (Silica gel, Hexane:EtOAc).

Step 4: Hydrochloride Salt Formation

- Dissolution: Dissolve the free base (Defluoro Paroxetine) in dry Isopropanol (IPA).
- Acidification: Bubble dry HCl gas or add a solution of HCl in IPA/Dioxane dropwise until pH reaches ~ 2.0 .

- Crystallization: Cool to 0-5°C. The Defluoro Paroxetine HCl salt will precipitate as an off-white solid.
- Filtration: Filter and dry under vacuum at 45°C.

Regulatory & Safety Implications

ICH Q3A/Q3B Context

Defluoro Paroxetine is considered a Known Impurity.

- Reporting Threshold: >0.05% (or >0.10% depending on dose).
- Identification Threshold: >0.10% (for 1g max daily dose).
- Qualification Threshold: >0.15%.

Toxicity Assessment

While structurally similar to Paroxetine, the removal of the fluorine atom can alter metabolic stability (fluorine often blocks metabolic oxidation sites). However, it is generally not flagged as a mutagenic impurity (unlike nitroso-analogs). Standard toxicological qualification is required if levels exceed ICH thresholds.

References

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- To cite this document: BenchChem. [Technical Guide: Identification and Characterization of Defluoro Paroxetine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1383049/docs#technical-guide-identification-and-characterization-of-defluoro-paroxetine-hydrochloride\]](https://www.benchchem.com/product/b1383049/docs#technical-guide-identification-and-characterization-of-defluoro-paroxetine-hydrochloride)

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